Application Notes and Protocols for VU0071063 in Isolated Islets

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Compound of Interest

Compound Name:	*VU0071063*
Cat. No.:	*B1684050*

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Introduction

VU0071063 is a potent and selective M1 muscarinic acetylcholine receptor (mAChR) agonist. The M1 mAChR is expressed in pancreatic β-cells and plays a role in the regulation of glucose-stimulated insulin secretion (GSIS). Activation of M1 mAChRs is known to potentiate insulin release, particularly in the presence of elevated glucose concentrations. These application notes provide a detailed experimental protocol for characterizing the effects of **VU0071063** on insulin secretion from isolated pancreatic islets. The protocols outlined below cover islet isolation, static and dynamic GSIS assays, and the investigation of the underlying signaling pathways.

Data Presentation

Disclaimer: The following quantitative data are hypothetical and for illustrative purposes only, as specific experimental data for **VU0071063** in isolated islets is not publicly available. The values are based on the known effects of other M1 muscarinic agonists. Researchers should generate their own data using the protocols provided.

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Table 1: Dose-Response of **VU0071063** on Glucose-Stimulated Insulin Secretion (GSIS)

VU0071063 Concentration (nM)	Insulin Secretion at 2.8 mM Glucose (ng/islet/h)	Insulin Secretion at 16.7 mM Glucose (ng/islet/h)	Fold Increase over Basal (16.7 mM Glucose)
0 (Vehicle)	0.5 ± 0.1	5.0 ± 0.5	10.0
1	0.6 ± 0.1	7.5 ± 0.6	12.5
10	0.7 ± 0.2	12.0 ± 1.1	17.1
100	0.8 ± 0.2	18.5 ± 1.5	23.1
1000	0.9 ± 0.3	20.0 ± 1.8	22.2
10000	0.9 ± 0.3	20.5 ± 2.0	22.8

EC50 at 16.7 mM Glucose: ~30 nM

Table 2: Effect of M1 and M3 Antagonists on **VU0071063**-Potentiated GSIS

Treatment Condition (at 16.7 mM Glucose)	Insulin Secretion (ng/islet/h)	% Inhibition of VU0071063 Effect
Vehicle	5.0 ± 0.5	-
VU0071063 (100 nM)	18.5 ± 1.5	0%
VU0071063 (100 nM) + Pirenzepine (M1 Antagonist, 1 µM)	7.0 ± 0.8	85.2%
VU0071063 (100 nM) + 4-DAMP (M3 Antagonist, 1 µM)	15.5 ± 1.2	22.2%

Experimental Protocols

Protocol 1: Isolation of Rodent Pancreatic Islets

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This protocol describes the collagenase-based method for isolating pancreatic islets from mice or rats.

Materials:

- Collagenase P solution (1 mg/mL in Hanks' Balanced Salt Solution - HBSS)
- HBSS, sterile, cold
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin
- Histopaque-1077
- Surgical instruments (scissors, forceps)
- Syringes and needles (27G)
- Centrifuge tubes (50 mL)
- Petri dishes
- Stereomicroscope

Procedure:

- Euthanize the animal according to approved institutional guidelines.
- Expose the abdominal cavity and locate the pancreas and common bile duct.
- Clamp the common bile duct near the liver and inject 3-5 mL of cold Collagenase P solution into the duct to inflate the pancreas.
- Excise the inflated pancreas and transfer it to a 50 mL conical tube containing 5 mL of cold Collagenase P solution.
- Incubate the tube in a 37°C water bath for 15-20 minutes with gentle shaking every 5 minutes.

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- Stop the digestion by adding 30 mL of cold HBSS.
- Centrifuge the tube at 200 x g for 1 minute at 4°C. Discard the supernatant.
- Wash the pellet with 30 mL of cold HBSS and centrifuge again. Repeat this step twice.
- Resuspend the pellet in 10 mL of Histopaque-1077 and carefully layer 10 mL of warm RPMI-1640 on top.
- Centrifuge at 800 x g for 20 minutes at room temperature with the brake off.
- Islets will be located at the interface between the Histopaque and the medium. Carefully collect the islet layer.
- Wash the collected islets three times with RPMI-1640 medium.
- Manually pick pure islets under a stereomicroscope and culture them overnight in RPMI-1640 medium before conducting experiments.

Protocol 2: Static Glucose-Stimulated Insulin Secretion (GSIS) Assay

This assay is used to determine the effect of **VU0071063** on insulin secretion in response to different glucose concentrations.

Materials:

- Krebs-Ringer Bicarbonate Buffer (KRBH) containing:
  - Low glucose (2.8 mM)
  - High glucose (16.7 mM)
- **VU0071063** stock solution (in DMSO)
- Isolated islets (cultured overnight)
- 96-well plates

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- Insulin ELISA kit

Procedure:

- Hand-pick 10-15 size-matched islets per well into a 96-well plate.
- Pre-incubate the islets in 200 µL of KRBH with 2.8 mM glucose for 1 hour at 37°C.
- Carefully remove the pre-incubation buffer.
- Add 200 µL of KRBH containing either 2.8 mM or 16.7 mM glucose, with or without different concentrations of **VU0071063** (e.g., 0, 1, 10, 100, 1000, 10000 nM). Ensure the final DMSO concentration is consistent across all wells (e.g., 0.1%).
- Incubate for 1 hour at 37°C.
- At the end of the incubation, collect the supernatant from each well for insulin measurement.
- Measure the insulin concentration in the collected samples using an insulin ELISA kit according to the manufacturer's instructions.
- Normalize the insulin secretion to the number of islets per well.

Mandatory Visualization

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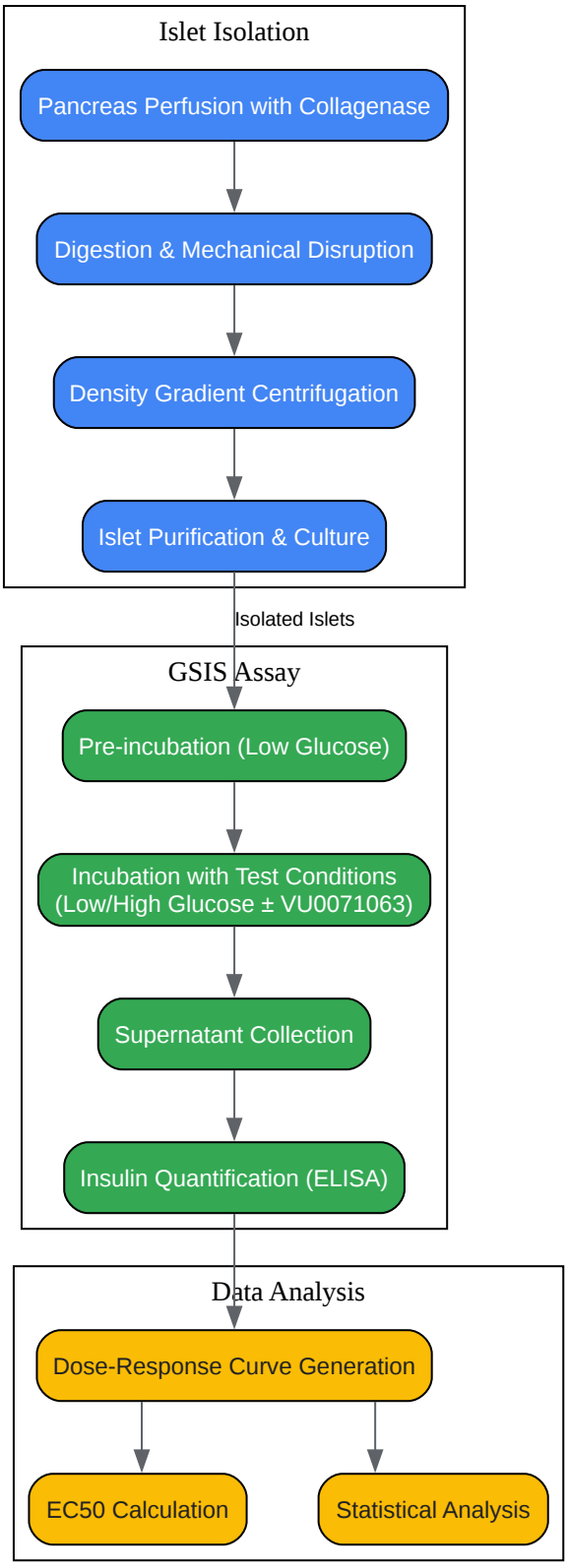

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Caption: Experimental workflow for assessing **VU0071063**'s effect on GSIS.

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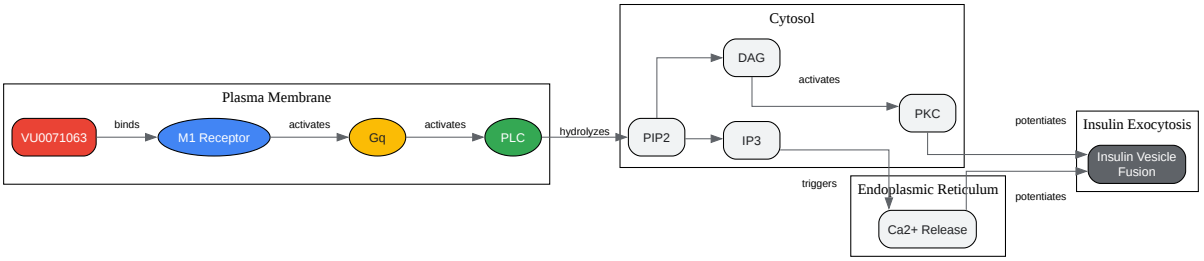

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Caption: M1 muscarinic receptor signaling pathway in pancreatic β-cells.

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